

A Technical Guide to Cobalt(II) Acetate Tetrahydrate: Molecular Weight and Formula

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Compound of Interest

Compound Name: Cobalt(II) acetate tetrahydrate

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This technical guide provides a concise overview of the fundamental chemical properties of **cobalt(II) acetate tetrahydrate**, focusing on its molecular formula and weight. The information is presented to be a ready reference for laboratory and research applications.

Chemical Identity and Formula

Cobalt(II) acetate tetrahydrate is the hydrated form of cobalt(II) acetate, an inorganic compound. It is a pink to reddish crystalline solid.^[1] The presence of four molecules of water of hydration is a critical characteristic of this compound, distinguishing it from its anhydrous form.

The chemical formula for **cobalt(II) acetate tetrahydrate** can be represented in several ways:

- Condensed Formula: $\text{Co}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}$ ^[1]
- Molecular Formula: $\text{C}_4\text{H}_{14}\text{CoO}_8$ ^{[2][3][4][5]}
- Hill Formula: $\text{C}_4\text{H}_6\text{CoO}_4 \cdot 4\text{H}_2\text{O}$ ^[6]

These formulas all describe the same molecule, which consists of one cobalt(II) cation (Co^{2+}), two acetate anions (CH_3COO^-), and four molecules of water (H_2O).

Molecular Weight

The molecular weight of **cobalt(II) acetate tetrahydrate** is a crucial parameter for stoichiometric calculations in chemical reactions and solution preparation. The accepted molecular weight is 249.08 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative data for **cobalt(II) acetate tetrahydrate**.

Parameter	Value
Chemical Formula	$\text{Co}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}$
Molecular Formula	$\text{C}_4\text{H}_{14}\text{CoO}_8$
Molecular Weight	249.08 g/mol
CAS Number	6147-53-1

Elemental Composition

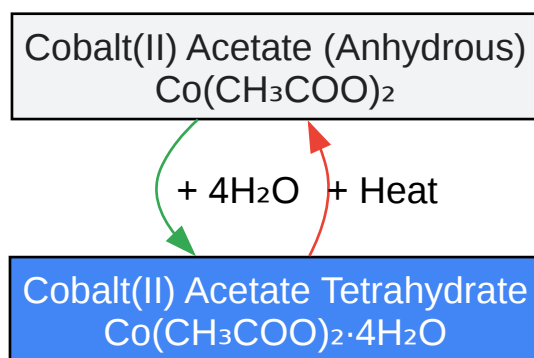
The contribution of each element to the total molecular weight is detailed below.

Element	Symbol	Atomic Weight (g/mol)	Count	Total Weight (g/mol)
Cobalt	Co	58.93	1	58.93
Carbon	C	12.01	4	48.04
Hydrogen	H	1.01	14	14.14
Oxygen	O	16.00	8	128.00
Total	249.11			

Note: Slight variations in total molecular weight may occur due to differences in atomic weight values used.

Structural Relationship

Cobalt(II) acetate can exist in both an anhydrous and a hydrated form. The tetrahydrate is the more common form and can be converted to the anhydrous state through heating.[5] The following diagram illustrates this relationship.



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Caption: Hydration and dehydration of cobalt(II) acetate.

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